

# Spectral Analysis of 4-Chlorothiophenol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Chlorothiophenol

Cat. No.: B041493

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This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Chlorothiophenol**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectral information and experimental methodologies for this compound.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following sections present the  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **4-Chlorothiophenol**.

## $^1\text{H}$ NMR Spectral Data

The  $^1\text{H}$  NMR spectrum of **4-Chlorothiophenol** was acquired in deuterated chloroform ( $\text{CDCl}_3$ ). The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.28	d	2H	Ar-H (ortho to -SH)
~7.22	d	2H	Ar-H (ortho to -Cl)
~3.49	s	1H	S-H

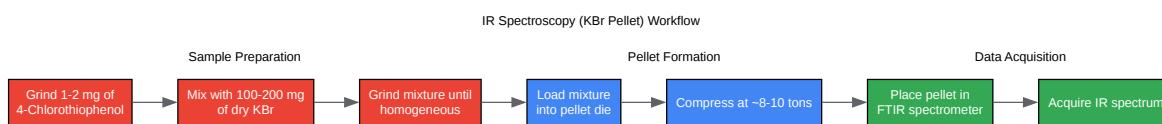
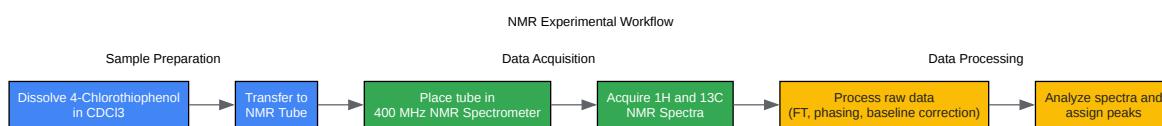
## <sup>13</sup>C NMR Spectral Data

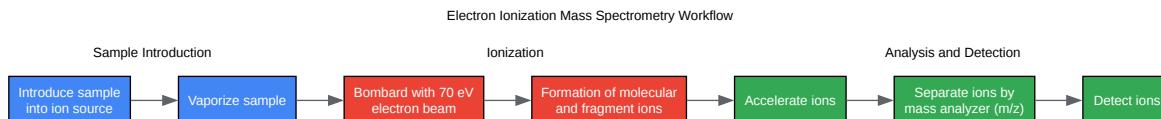
The <sup>13</sup>C NMR spectrum of **4-Chlorothiophenol** was also recorded in CDCl<sub>3</sub>. The chemical shifts ( $\delta$ ) are reported in ppm.

Chemical Shift (ppm)	Assignment
~133.5	Ar-C (para to -SH)
~130.5	Ar-C (ortho to -SH)
~129.3	Ar-C (ortho to -Cl)
~127.9	Ar-C (ipso to -SH)

## Experimental Protocol for NMR Spectroscopy

A solution of **4-Chlorothiophenol** was prepared by dissolving approximately 10-20 mg of the solid compound in about 0.7 mL of deuterated chloroform (CDCl<sub>3</sub>). The solution was then transferred to a 5 mm NMR tube. The spectra were recorded on a 400 MHz NMR spectrometer.





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